

chemical and physical properties of 4-Hydroxy-6-methyl-2-pyrone

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Compound of Interest

Compound Name: 4-Hydroxy-6-methyl-2-pyrone

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A Comprehensive Technical Guide to 4-Hydroxy-6-methyl-2-pyrone

For researchers, scientists, and professionals in drug development, **4-Hydroxy-6-methyl-2-pyrone**, also known as Triacetic acid lactone, presents a molecule of significant interest. This pyrone derivative is not only a versatile building block in organic synthesis but also a naturally occurring secondary metabolite with a spectrum of biological activities. This guide provides an in-depth overview of its chemical and physical properties, experimental protocols for its synthesis, and an exploration of its biological significance.

Core Chemical and Physical Properties

4-Hydroxy-6-methyl-2-pyrone is a white to light yellow crystalline powder.^{[1][2]} Its fundamental properties are summarized below, providing a foundational dataset for laboratory and developmental applications.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ O ₃	[3][4]
Molecular Weight	126.11 g/mol	[3][5]
Melting Point	188-190 °C (decomposes)	[1][5]
Boiling Point	285.9 °C at 760 mmHg	[2]
Density	1.348 g/cm ³	[2]
Water Solubility	8.60 g/L at 20 °C	[2][4]
pKa	5.14 ± 0.30	[1]
Appearance	White to light yellow crystal powder	[1][2]

Spectroscopic Data:

Spectrum Type	Key Data Points	Reference
¹ H NMR	Spectra available, key shifts can be found in databases.	[6]
¹³ C NMR	Spectra available, key shifts can be found in databases.	[3]
GC-MS	Mass spectral data available, with characteristic fragmentation patterns.	[3]
LC-MS	Mass spectral data available for various adducts.	[3]

Synthesis and Experimental Protocols

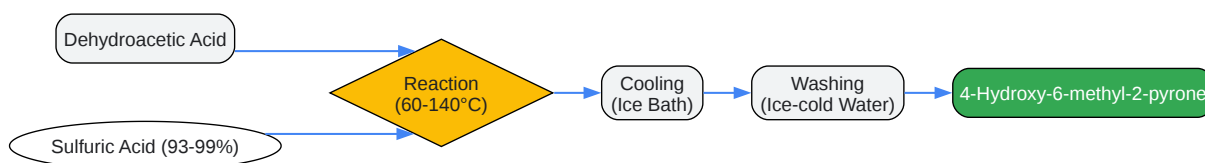
The synthesis of **4-Hydroxy-6-methyl-2-pyrone** is most commonly achieved through the deacetylation of dehydroacetic acid (DHAA).[7][8] This process is a cornerstone for obtaining this valuable synthon.

Synthesis from Dehydroacetic Acid

A prevalent method for the preparation of **4-Hydroxy-6-methyl-2-pyrone** involves the reaction of dehydroacetic acid with sulfuric acid.[8]

Experimental Protocol:

- **Reaction Setup:** Dehydroacetic acid is reacted with an aqueous solution of sulfuric acid (typically 93-99% by weight).[8]
- **Reaction Conditions:** The reaction is conducted at temperatures ranging from 60°C to 140°C. The pressure can vary from 10 mm Hg to about 6 kg/cm². [8]
- **Ratio:** The weight ratio of sulfuric acid to dehydroacetic acid is generally maintained between 0.8:1 and 3:1.[8]
- **Work-up:** Following the reaction, the mixture is cooled, often in an ice bath. The solid product is then washed with ice-cold water to yield **4-Hydroxy-6-methyl-2-pyrone** as a white solid. [9]



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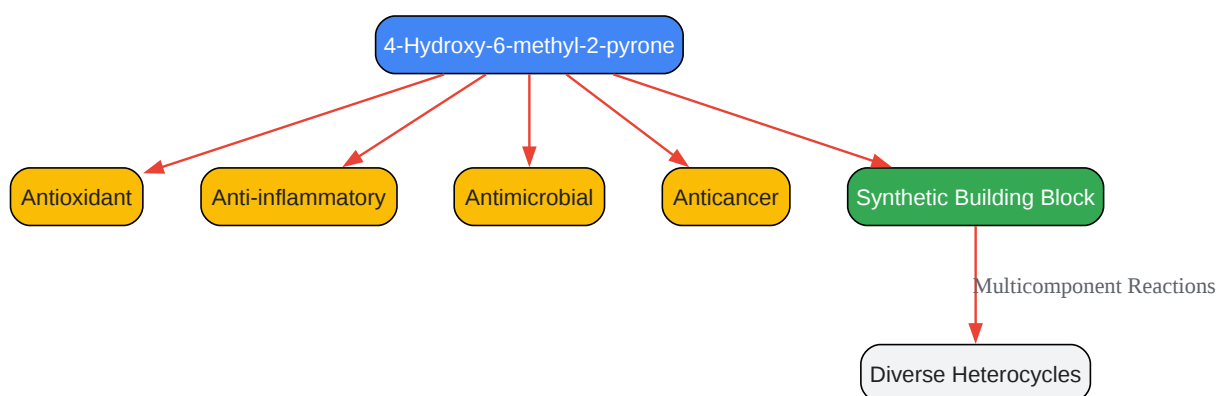
Synthesis workflow from dehydroacetic acid.

Biological Activities and Potential Applications

4-Hydroxy-6-methyl-2-pyrone is a secondary metabolite found in a variety of organisms, including bacteria, fungi, and plants.[10] It serves as a precursor for more complex natural products and exhibits a range of biological activities that are of high interest to the drug development community.

The versatility of the 4-hydroxy-2-pyrone scaffold has led to its recognition for several pharmacological properties, including antioxidant, anti-inflammatory, antimicrobial, and anticancer activities.[10][11] For instance, the structurally similar compound pogostone, a 6-methyl-4-hydroxy-2-pyrone derivative, has demonstrated inhibitory effects on both Gram-negative and Gram-positive bacteria and exhibits anti-cancer properties.[10][12]

This compound is a valuable starting material for the synthesis of a variety of heterocyclic compounds through multicomponent reactions.[13] Its utility as a synthon allows for the creation of diverse chemical libraries for drug screening. It has been used in the synthesis of pyrano[3,2-c]pyridones with antiproliferative and apoptosis-inducing activities.[1]



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Overview of biological activities and applications.

Safety and Handling

4-Hydroxy-6-methyl-2-pyrone is classified as an irritant, causing skin and serious eye irritation.[3][5] It may also cause respiratory irritation.[3] Standard laboratory personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this compound.[5] It should be stored in a dry, dark place at room temperature in a well-sealed container.[1]

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